

Application Notes and Protocols for L-644698

Stock Solutions

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Compound of Interest

Compound Name: L-644698
Cat. No.: B15570149

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These application notes provide detailed protocols for the preparation, storage, and handling of stock solutions of **L-644698**, a potent and selective prostaglandin D2 (PGD2) receptor (hDP) agonist. Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

Compound Information

A comprehensive understanding of the compound's properties is essential before preparing stock solutions. The key specifications for **L-644698** are summarized in the table below.

Property	Value	Source
Compound Name	L-644698	MedKoo Biosciences, MedchemExpress
IUPAC Name	4-[3-[3-(3-hydroxyoctyl)-4-oxo-1,3-thiazolidin-2-yl]propyl]benzoic acid	MedKoo Biosciences
CAS Number	72313-41-8	MedKoo Biosciences
Molecular Formula	C21H31NO4S	MedKoo Biosciences
Molecular Weight	393.54 g/mol	MedKoo Biosciences[1]
Appearance	Solid powder	MedKoo Biosciences[1]
Purity	>98% (batch-specific)	MedKoo Biosciences[1]
Solubility	Soluble in DMSO	MedKoo Biosciences[1]
Mechanism of Action	Potent and selective human recombinant prostaglandin D2 (PGD2) receptor (hDP) agonist.	MedchemExpress[2]

Experimental Protocols

Preparation of a 10 mM L-644698 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **L-644698** in Dimethyl Sulfoxide (DMSO).

Materials and Equipment:

- **L-644698** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Analytical balance

- Spatula
- Weighing paper or boat
- Microcentrifuge tubes or amber vials with screw caps
- Calibrated pipettes and sterile, filtered pipette tips
- Vortex mixer
- Sonicator (optional)

Procedure:

- Calculate the required mass of **L-644698**:
 - To prepare 1 mL of a 10 mM stock solution, the required mass is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 393.54 \text{ g/mol} \times 1000 \text{ mg/g} = 3.9354 \text{ mg}$
- Weighing the Compound:
 - Place a clean weighing boat on the analytical balance and tare it to zero.
 - Carefully weigh out approximately 3.94 mg of **L-644698**. Record the exact mass.
- Solubilization:
 - Transfer the weighed **L-644698** powder into a sterile microcentrifuge tube or amber vial.
 - Using a calibrated pipette, add the calculated volume of DMSO to the tube. For an exact mass of 3.94 mg, the required volume of DMSO is 1 mL.
- Dissolution:
 - Securely cap the tube and vortex the solution for 1-2 minutes to facilitate dissolution.

- Visually inspect the solution to ensure that all the powder has dissolved and there are no visible particulates.
- If the compound does not fully dissolve, sonicate the solution in a water bath for 5-10 minutes.
- Labeling and Storage:
 - Clearly label the tube with the compound name (**L-644698**), concentration (10 mM), solvent (DMSO), date of preparation, and the preparer's initials.
 - Store the stock solution at -20°C for long-term storage (months to years) or at 4°C for short-term use (days to weeks).[\[1\]](#) Avoid repeated freeze-thaw cycles.

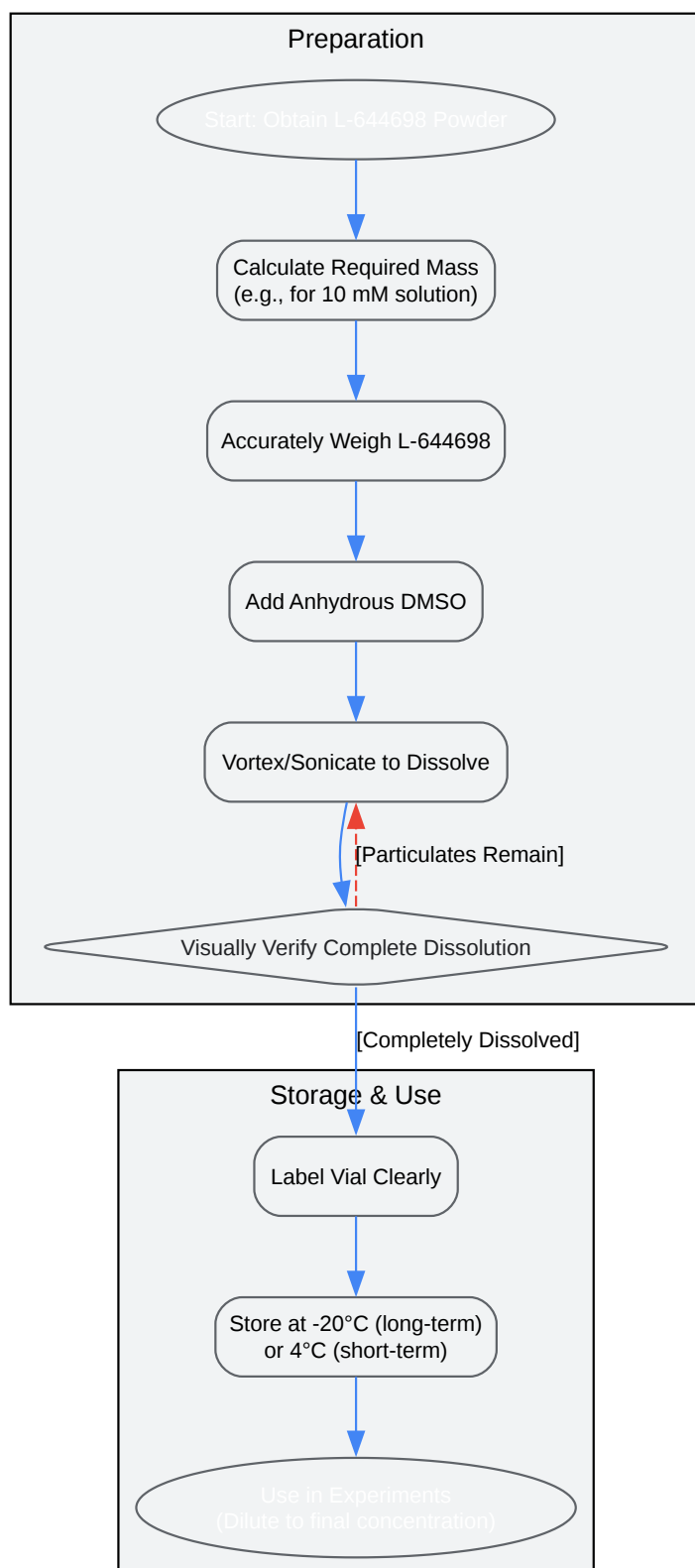
Stock Solution Dilution Calculator

To achieve a desired final concentration in your experimental medium, use the following formula ($M_1V_1 = M_2V_2$):

- $V_1 = (M_2 \times V_2) / M_1$
 - M_1 = Concentration of the stock solution (e.g., 10 mM)
 - V_1 = Volume of the stock solution to be added
 - M_2 = Desired final concentration in the experiment
 - V_2 = Final volume of the experimental solution

Mandatory Visualizations

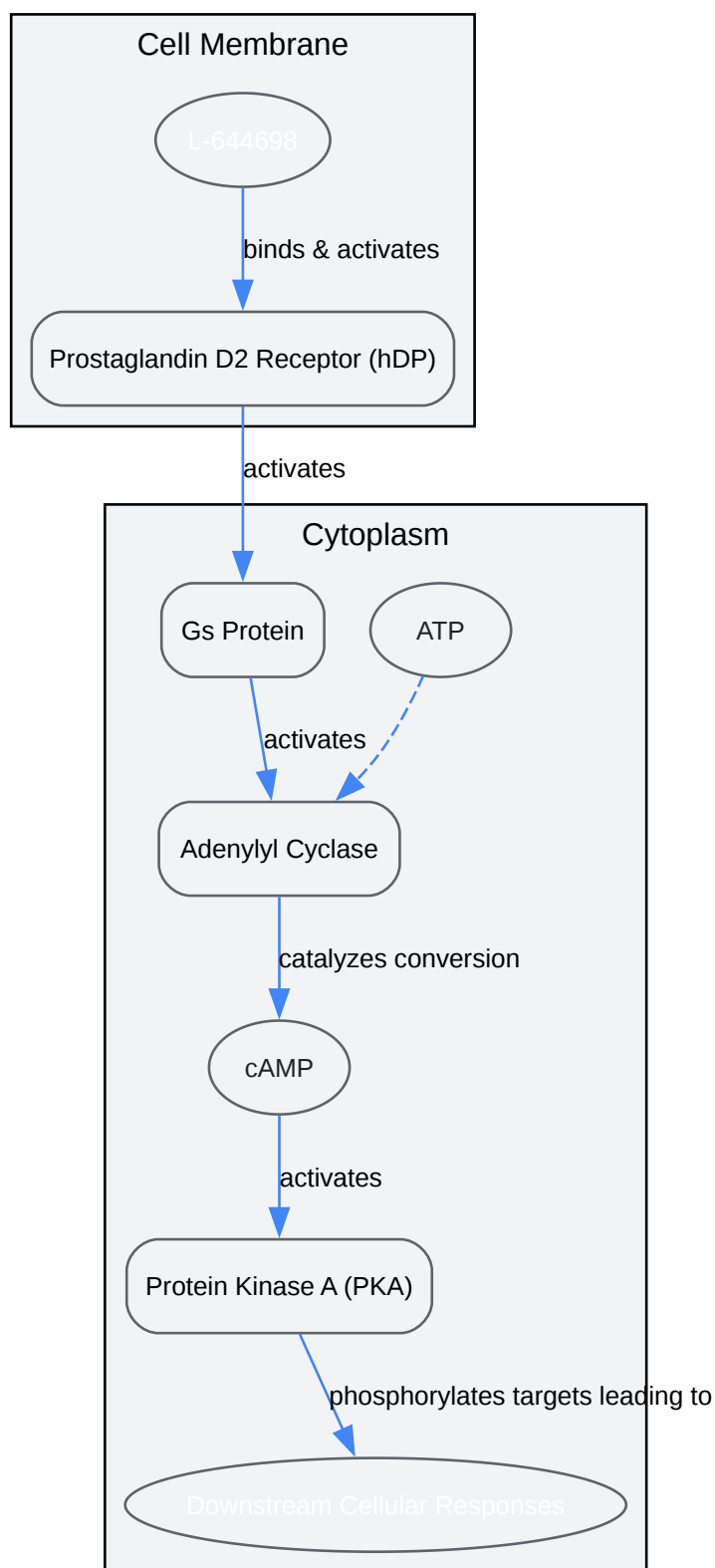
Experimental Workflow: Preparing L-644698 Stock Solution



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Caption: Workflow for the preparation of **L-644698** stock solution.

Signaling Pathway: L-644698 Mechanism of Action



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Caption: **L-644698** signaling pathway via the hDP receptor.

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References

- [1. medkoo.com \[medkoo.com\]](#)
- [2. medchemexpress.com \[medchemexpress.com\]](#)
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